

Technical Guide: Synthesis of 2-Bromo-6-fluorobenzo[d]oxazole

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Compound of Interest

Compound Name: 2-Bromo-6-fluorobenzo[d]oxazole

Cat. No.: B12866040

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Executive Summary & Strategic Utility

The 2-halo-benzo[d]oxazole scaffold is a "privileged structure" in drug discovery, serving as a bioisostere for adenine and a versatile electrophile for S_NAr diversification.^{[1][2]} The specific derivative, **2-Bromo-6-fluorobenzo[d]oxazole**, combines the high reactivity of the C2-bromide with the metabolic stability and electronic modulation provided by the C6-fluorine atom.^{[1][2]}

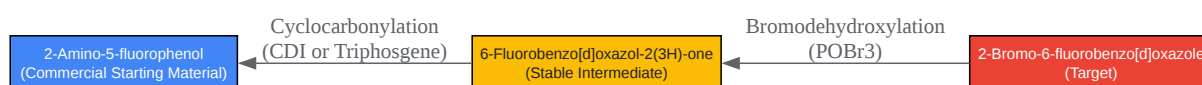
This guide prioritizes the Oxazolone Dehydroxybromination Route (Pathway A) as the industry standard for scalability and reproducibility.^{[1][2]} An alternative Sandmeyer-type Radical Bromination (Pathway B) is provided for contexts where phosphorus oxybromide (POBr₃) is contraindicated.^[1]

Key Chemical Properties

Property	Specification
CAS Number	1056467-36-7 (Analogous Reference)
Molecular Formula	C ₇ H ₃ BrFNO
Molecular Weight	215.01 g/mol
Storage	-20°C, Hygroscopic, Light Sensitive
Reactivity Profile	Highly electrophilic at C2; susceptible to hydrolysis.[1][2]

Retrosynthetic Analysis

To ensure regiochemical integrity, the synthesis relies on the intrinsic substitution pattern of the starting aminophenol.[1][2] The C6-fluorine on the benzoxazole ring originates from the para-position relative to the amine in the starting phenol.[1][2]



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Figure 1: Retrosynthetic disconnection showing the preservation of the fluorine regiochemistry.

Pathway A: The Oxazolone Protocol (Recommended)[2]

This pathway is preferred for its robustness.[2] It proceeds via a stable cyclic carbamate (oxazolone) which is subsequently converted to the bromide. This avoids the handling of toxic cyanogen bromide used in other methods.[1][2]

Step 1: Cyclocarbonylation

Objective: Convert 2-amino-5-fluorophenol to 6-fluorobenzo[d]oxazol-2(3H)-one.[1][2]

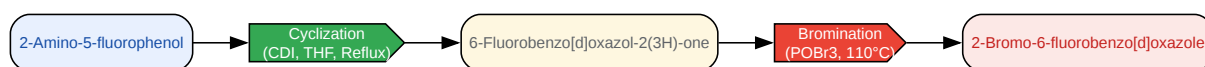
Reagents: 1,1'-Carbonyldiimidazole (CDI) or Triphosgene.[1] Solvent: Tetrahydrofuran (THF)

(anhydrous).

Mechanism: The amino group attacks the carbonyl center of CDI, displacing imidazole.^{[1][2]} The adjacent phenolic hydroxyl group then attacks the resulting carbamate, closing the ring and releasing a second equivalent of imidazole.^{[1][2]}

Step 2: Bromodehydroxylation

Objective: Convert the oxazolone to the 2-bromo derivative.^{[1][2]} Reagent: Phosphorus Oxybromide (POBr₃).^[3] Catalyst: N,N-Dimethylformamide (DMF) (Optional, Vilsmeier-Haack type activation).^{[1][2]}



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Figure 2: Forward synthesis via the oxazolone intermediate.^{[1][2]}

Detailed Experimental Protocol (Pathway A)

Step 1: Synthesis of 6-Fluorobenzo[d]oxazol-2(3H)-one^{[1][2]}

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and reflux condenser. Purge with Argon.
- Dissolution: Add 2-amino-5-fluorophenol (5.0 g, 39.3 mmol) and anhydrous THF (100 mL).
- Addition: Add 1,1'-Carbonyldiimidazole (CDI) (7.65 g, 47.2 mmol, 1.2 eq) portion-wise over 10 minutes at room temperature. Caution: CO₂ evolution.^{[1][2]}
- Reaction: Heat the mixture to reflux (66°C) for 3 hours. Monitor by TLC (Eluent: 30% EtOAc/Hexanes). The starting material (polar) should disappear, replaced by a less polar spot.^{[1][2]}
- Workup: Cool to RT. Concentrate THF under reduced pressure. Resuspend the residue in water (100 mL) and acidify to pH 2 with 1M HCl to protonate the oxazolone.

- Isolation: Filter the precipitate, wash with cold water (2 x 20 mL) and hexanes (2 x 20 mL).[1][2]
[2] Dry in a vacuum oven at 50°C.
 - Expected Yield: 85-92%[1][2]
 - Appearance: Off-white to pale beige solid.[1][2]

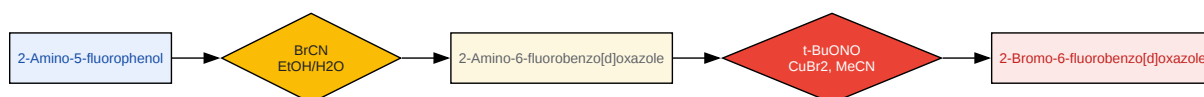
Step 2: Synthesis of 2-Bromo-6-fluorobenzo[d]oxazole[1][2]

- Setup: Use a heavy-walled pressure vessel or a dry RBF with a drying tube (CaCl₂).[2]
POBr₃ is extremely moisture-sensitive.[1][2]
- Mixing: Mix 6-fluorobenzo[d]oxazol-2(3H)-one (3.0 g, 19.6 mmol) with POBr₃ (11.2 g, 39.2 mmol, 2.0 eq).
- Catalysis: Add 3-5 drops of anhydrous DMF.
- Reaction: Heat the melt to 110-120°C for 2-3 hours. The solid mixture will melt and become homogeneous.[1][2]
- Quenching (CRITICAL): Cool the mixture to ~0°C. Slowly pour the reaction mixture onto crushed ice (200 g) with vigorous stirring. Caution: Violent hydrolysis of excess POBr₃ releases HBr gas.[2]
- Extraction: Extract the aqueous slurry with Dichloromethane (DCM) (3 x 50 mL).
- Purification: Wash combined organics with saturated NaHCO₃ (to remove HBr) and Brine. Dry over anhydrous MgSO₄.
- Final Isolation: Concentrate in vacuo. If necessary, purify via rapid silica gel chromatography (100% Hexanes to 5% EtOAc/Hexanes).[1][2]
 - Expected Yield: 60-75%[1][2]
 - Appearance: White to pale yellow crystalline solid.

Pathway B: The Sandmeyer Protocol (Alternative)[2]

This route is useful if POBr₃ is unavailable or if milder thermal conditions are required.

Route: 2-Amino-5-fluorophenol → 2-Amino-6-fluorobenzo[d]oxazole → Diazotization → Bromination.[1][2]



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Figure 3: Alternative radical bromination pathway.[1][2]

Protocol Summary

- Cyclization: Treat starting phenol with Cyanogen Bromide (BrCN) in aqueous ethanol to form the 2-amino-benzoxazole.[2]
- Bromination: Dissolve the amine in anhydrous Acetonitrile (MeCN). Add Copper(II) Bromide (CuBr₂) (1.5 eq) and tert-Butyl Nitrite (t-BuONO) (1.5 eq).[1] Stir at 60°C for 1 hour.
- Note: This method generates radical intermediates and requires careful degassing to prevent side reactions.[2]

Critical Control Points & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield in Step 2 (Pathway A)	Hydrolysis of POBr ₃ due to moisture.[1][2]	Use fresh POBr ₃ ; ensure glassware is flame-dried; use a drying tube.[1][2]
Product Hydrolysis	Aqueous workup too prolonged or pH too basic.	Perform extraction quickly; keep pH neutral/mildly acidic; store product in freezer.
Regioisomer Contamination	Impure starting material.	Verify 2-amino-5-fluorophenol purity by NMR before starting.[1][2]
Incomplete Cyclization (Step 1)	Old CDI (hydrolyzed to imidazole).	Use fresh CDI or switch to Triphosgene (requires strict ventilation).

Analytical Validation (Expected Data)

- ¹H NMR (400 MHz, CDCl₃): Look for the aromatic protons in the 6.9 – 7.6 ppm region.[1][2]
The absence of the broad NH/OH signals confirms cyclization and substitution.[1][2]
- ¹³C NMR: The C2 carbon (attached to Br and N/O) typically appears downfield around 135-145 ppm but is distinct from the C=O of the oxazolone (~155 ppm).[2]
- Mass Spectrometry: Distinctive bromine isotope pattern (M and M+2 peaks of equal intensity).

Safety & Handling

- Phosphorus Oxybromide (POBr₃): Corrosive and water-reactive.[2] Releases HBr upon contact with moisture. Handle in a fume hood.
- Triphosgene: If used in Pathway A (alternative to CDI), it is a solid source of Phosgene.[1][2]
Fatal if inhaled. Use extreme caution and specific quenching protocols (Ammonium hydroxide).

- Product Stability: 2-Bromobenzoxazoles are potent electrophiles.[2] They can act as skin sensitizers and alkylating agents.[2] Wear double nitrile gloves.

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